

Concurrent Validity of the DCDQ with the MABC-2: A Comparative Guide

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This guide provides a detailed comparison of the concurrent validity between the Developmental Coordination Disorder Questionnaire (**DCDQ**) and the Movement Assessment Battery for Children, Second Edition (MABC-2). It is intended for researchers, scientists, and professionals in drug development seeking to understand the relationship and interchangeability of these two widely used instruments for identifying motor coordination difficulties in children.

Overview of the Instruments

The Developmental Coordination Disorder Questionnaire (**DCDQ**) is a parent-reported screening tool designed to identify children at risk for Developmental Coordination Disorder (DCD). It assesses a child's motor performance in everyday functional activities. The Movement Assessment Battery for Children, Second Edition (MABC-2) is a standardized, performance-based test administered by a trained professional to evaluate a child's motor skills in three key areas: manual dexterity, aiming and catching, and balance. It is considered a gold standard for diagnosing DCD.^{[1][2]}

Quantitative Comparison of Concurrent Validity

The concurrent validity of the **DCDQ** with the MABC-2 has been examined in numerous studies, yielding a range of findings. The following table summarizes the quantitative data from key research, including correlation coefficients, sensitivity, and specificity.

Study	Participant Age Range	DCDQ Version	MABC-2 Version	Correlation (r)	Sensitivity	Specificity	Key Findings
Montoro et al. (2015)	7-11 years	DCDQ-BR	MABC-2	Girls (7-8y): r=0.47 Girls (9-10y): r=0.32 Boys (7-8y): r=0.45 Boys (9-10y): r=0.35	-	-	Positive correlation found between the instruments, suggesting MABC-2 can be an indicator for DCD. [1]
Anonymously (2022)	6.3 ± 2.3 years	DCDQ'07	MABC-2	r = 0.60 (p < 0.001)	90%	46%	A significant moderate correlation was observed. The MABC-2 showed high sensitivity but low specificity. [3]
Capistrano et al. (2015)	Not Specified	DCDQ-BR	MABC-2	No significant	-	-	The study found no concurrence

				congruence			nt validity between the MABC-2 motor tests and the DCDQ-BR.[4][5]
de Oliveira et al. (2020)	7-10 years	DCDQ-BR	MABC-2	Weak to regular agreement (Kappa = 0.039 to 0.303)	-	-	No consistent agreement was identified between the MABC-2 and DCDQ-BR for indicating DCD.[6]
Hua et al. (2021)	5-10 years	DCDQ	MABC-2	Parent DCDQ & MABC-2 Test: r=0.27 (for suspected DCD group)	Low	-	Parent scores on the DCDQ were significantly correlated with the MABC-2 Test score in children with

suspected DCD.

[\[7\]](#)

Experimental Protocols

The methodologies employed in these studies generally follow a similar structure to assess concurrent validity. Below is a generalized experimental protocol synthesized from the reviewed literature.

1. Participant Recruitment:

- A cohort of children within a specific age range (e.g., 5-12 years) is recruited from schools or communities.
- Inclusion and exclusion criteria are established. Typically, children with known neurological disorders or physical impairments that could affect motor performance are excluded.

2. Administration of the **DCDQ**:

- Parents or guardians of the participating children are provided with the relevant version of the **DCDQ** (e.g., **DCDQ'07**, **DCDQ-BR**).
- They are instructed to complete the questionnaire based on their observations of their child's motor performance in everyday tasks.

3. Administration of the MABC-2:

- A trained researcher or clinician administers the MABC-2 test to each child individually in a controlled environment.
- The test is scored according to the standardized procedures outlined in the MABC-2 manual, yielding a total score and percentile rank.

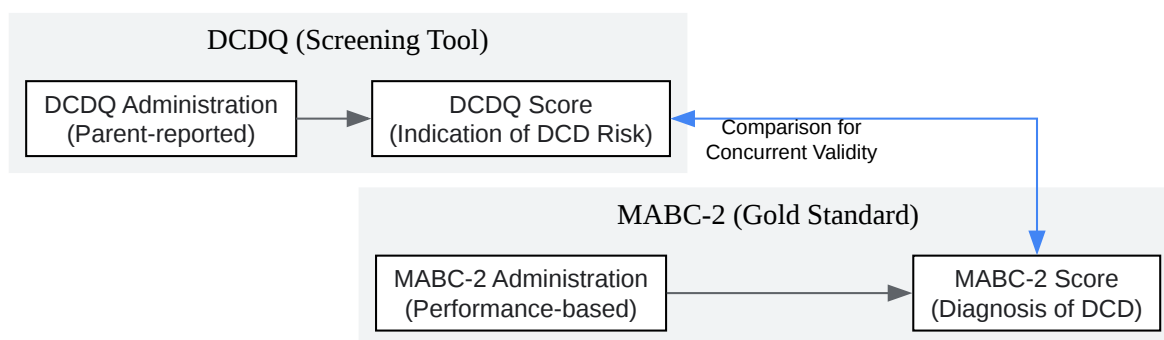
4. Data Analysis:

- The total scores from the **DCDQ** and the MABC-2 are collected for each participant.

- Statistical analyses are performed to determine the relationship between the two sets of scores. This typically includes:
 - Correlation Analysis: Pearson or Spearman correlation coefficients are calculated to measure the strength and direction of the linear relationship between the **DCDQ** and MABC-2 scores.
 - Sensitivity and Specificity: Using the MABC-2 as the gold standard for identifying DCD (often using a cut-off at or below the 15th percentile), the sensitivity of the **DCDQ** (its ability to correctly identify children with DCD) and its specificity (its ability to correctly identify children without DCD) are calculated.
 - Agreement Analysis: Measures such as the Kappa coefficient are used to assess the level of agreement between the classifications of the two instruments.

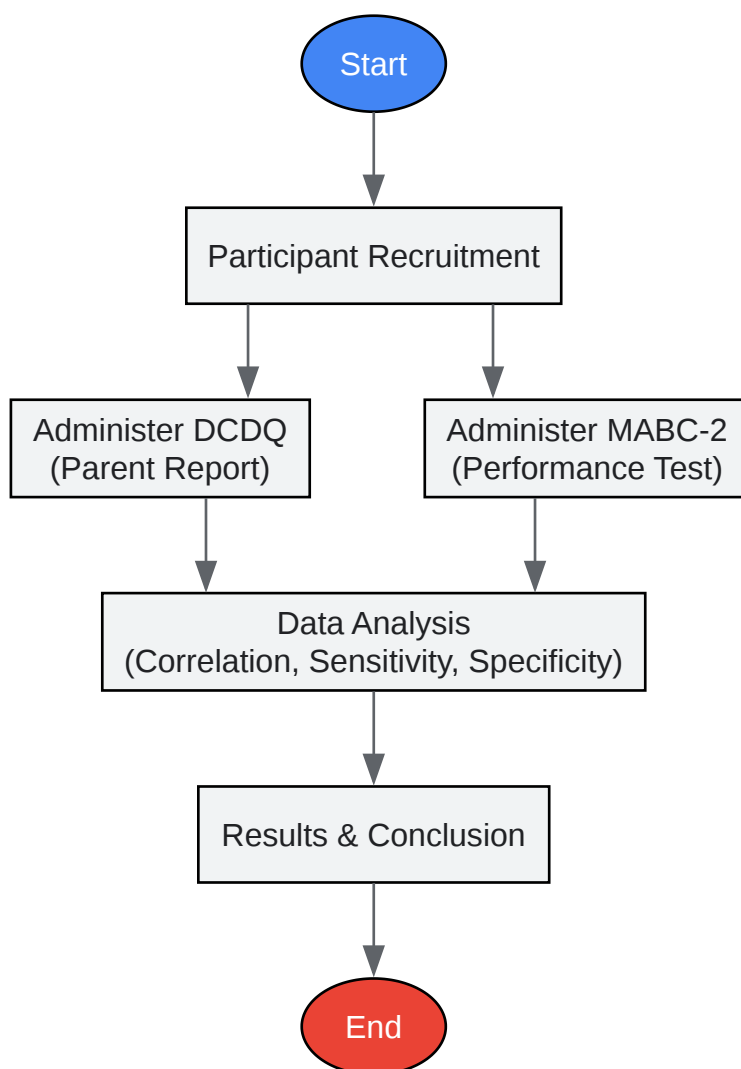
Visualizing the Methodologies

The following diagrams illustrate the logical relationships and workflows described in the experimental protocols.



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Caption: Concurrent validity compares the **DCDQ** against the MABC-2.



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Caption: A typical experimental workflow for a concurrent validity study.

Conclusion

The concurrent validity between the **DCDQ** and the MABC-2 is moderate, with correlation coefficients varying across studies. While some research indicates a statistically significant positive relationship, others find weak or no agreement.^{[1][3][4][6]} The **DCDQ**, as a parent-reported questionnaire, demonstrates utility as a screening tool. However, the MABC-2, a performance-based assessment, remains the gold standard for a definitive diagnosis of DCD. The choice of instrument should be guided by the specific research or clinical context, with an understanding of the strengths and limitations of each. For a comprehensive assessment, the

combination of both a parent-report measure and a performance-based test is often recommended.[6]

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